

Troubleshooting Envonalkib solubility issues in DMSO

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Compound of Interest

Compound Name: *Envonalkib*

Cat. No.: *B10827855*

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Envonalkib Technical Support Center

Welcome to the technical support center for **Envonalkib**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and answers to frequently asked questions regarding the solubility of **Envonalkib** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Envonalkib** stock solutions?

A1: The recommended solvent for preparing stock solutions of **Envonalkib** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2]} **Envonalkib** is a lipophilic molecule with low aqueous solubility, making DMSO an ideal solvent due to its ability to dissolve a wide range of organic compounds.^{[3][4][5][6][7]} For optimal results and to prevent precipitation, use of fresh, anhydrous (≥99.9% purity) DMSO is critical.^{[3][4][8]}

Q2: My **Envonalkib** powder is not dissolving in DMSO at room temperature. What should I do?

A2: If **Envonalkib** does not readily dissolve with vortexing, you can employ gentle heating and sonication.^{[2][8][9]} Warm the solution in a water bath set to 30-37°C for 5-10 minutes.^[9] Following heating, brief sonication can help break up any remaining particulates and facilitate complete dissolution.^{[2][10][11]} Be cautious not to overheat, as it could potentially degrade the compound.^[1]

Q3: I observed precipitation after diluting my **Envonalkib** DMSO stock into aqueous cell culture media. How can I prevent this?

A3: This is a common issue known as precipitation or "salting out," which occurs when a compound that is soluble in an organic solvent is introduced into an aqueous environment where it is less soluble.^{[1][8]} To prevent this, it is best to perform serial dilutions of the concentrated DMSO stock in DMSO first to a lower concentration before the final dilution into your aqueous medium. This gradual change in the solvent environment can help keep the compound in solution. Additionally, ensure the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.1\%$ to 0.5%) to avoid cellular toxicity.^{[12][13]}

Q4: What is the maximum recommended concentration for an **Envonalkib** stock solution in DMSO?

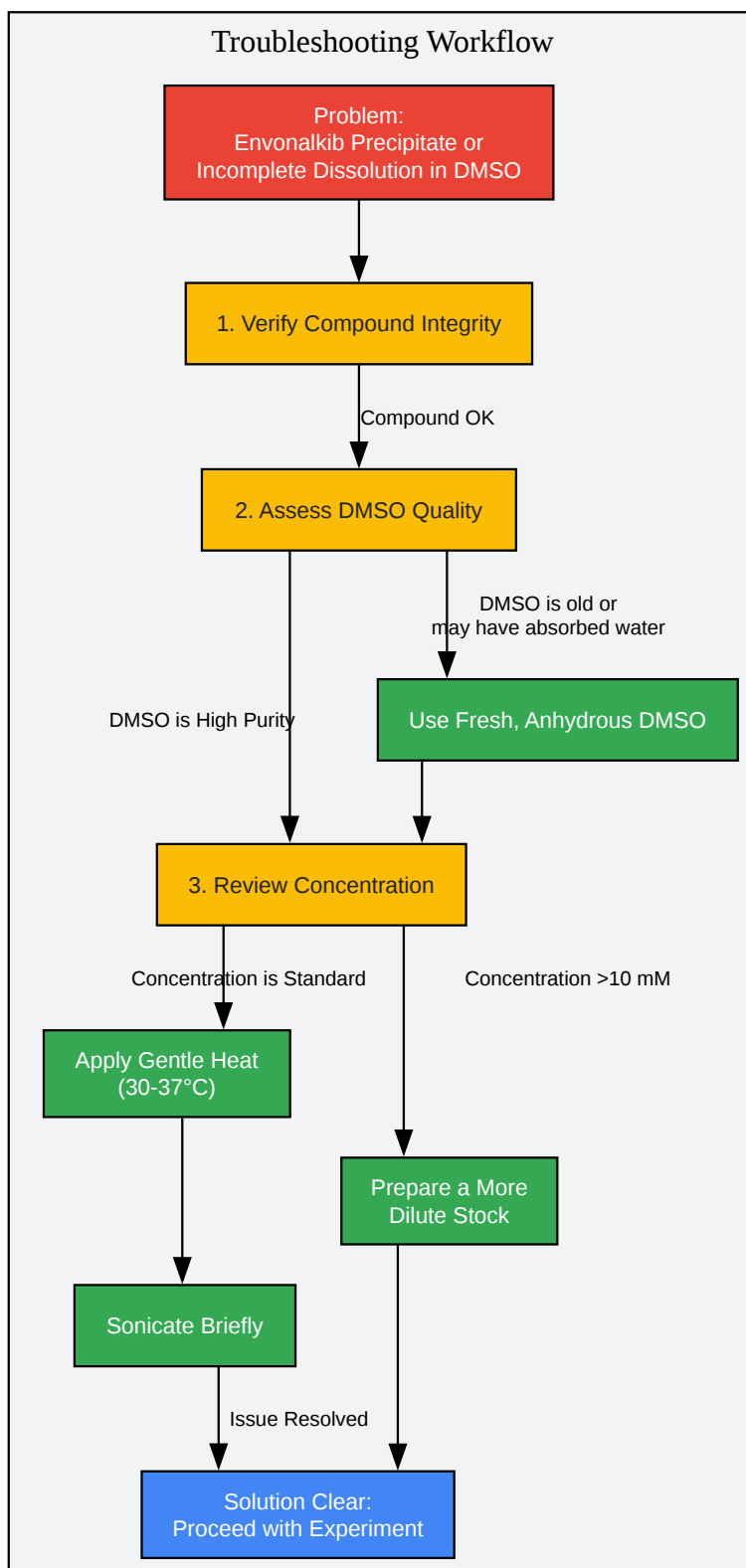
A4: While the absolute solubility limit may be higher, preparing a stock solution at a concentration of 10 mM is a standard and recommended practice. This concentration provides a convenient starting point for making serial dilutions for various assays while minimizing the risk of the compound falling out of solution over time. Always visually inspect the solution to ensure it is clear and free of particulates before storage.

Q5: How should I properly store my **Envonalkib** stock solution?

A5: Once **Envonalkib** is fully dissolved in DMSO, it is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[3][12]} These cycles can introduce moisture, which may compromise the compound's solubility and stability.^[3] Store the aliquots in tightly sealed vials at -20°C for short-to-medium-term storage (1-6 months) or at -80°C for long-term storage, protected from light.^{[3][12]}

Troubleshooting Guide for **Envonalkib** Solubility

If you are encountering persistent solubility issues with **Envonalkib** in DMSO, follow this systematic troubleshooting workflow.



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Caption: A step-by-step workflow for troubleshooting **Envonalkib** solubility issues.

Data Summary

The solubility of a compound is influenced by the solvent, temperature, and concentration. The following tables provide hypothetical data for **Envonalkib** to guide your experimental design.

Table 1: Hypothetical Solubility of **Envonalkib** in Various Solvents

| Solvent | Purity/Grade | Temperature (°C) | Max Solubility (mM) | Notes |
|-------------|--------------------|------------------|---------------------|--|
| DMSO | Anhydrous (≥99.9%) | 25 | ~28 mM | Recommended solvent.[3] |
| Ethanol | 200 Proof | 25 | ~5 mM | May be an alternative for some applications. |
| Methanol | ACS Grade | 25 | ~2 mM | Lower solubility; not recommended. |
| PBS, pH 7.4 | 1X Solution | 25 | <0.01 mM | Practically insoluble in aqueous buffers. |

Table 2: Recommended DMSO Grades for Stock Solutions

| Grade | Purity | Key Features & Recommendations |
|-------------------------|--------|---|
| Anhydrous | ≥99.9% | Low water content (<0.1%) is critical to prevent compound precipitation.[3][4] |
| Cell Culture Grade | ≥99.5% | Sterile-filtered and tested for endotoxins; suitable for direct use in cell-based assays.[14][15][16][17] |
| Molecular Biology Grade | ≥99.9% | Tested for the absence of nucleases and proteases.[3] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Envonalkib** Stock Solution in DMSO

This protocol describes the standard procedure for preparing a 10 mM stock solution of **Envonalkib** (hypothetical Molecular Weight: 530.65 g/mol).

Materials:

- **Envonalkib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity[3]
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

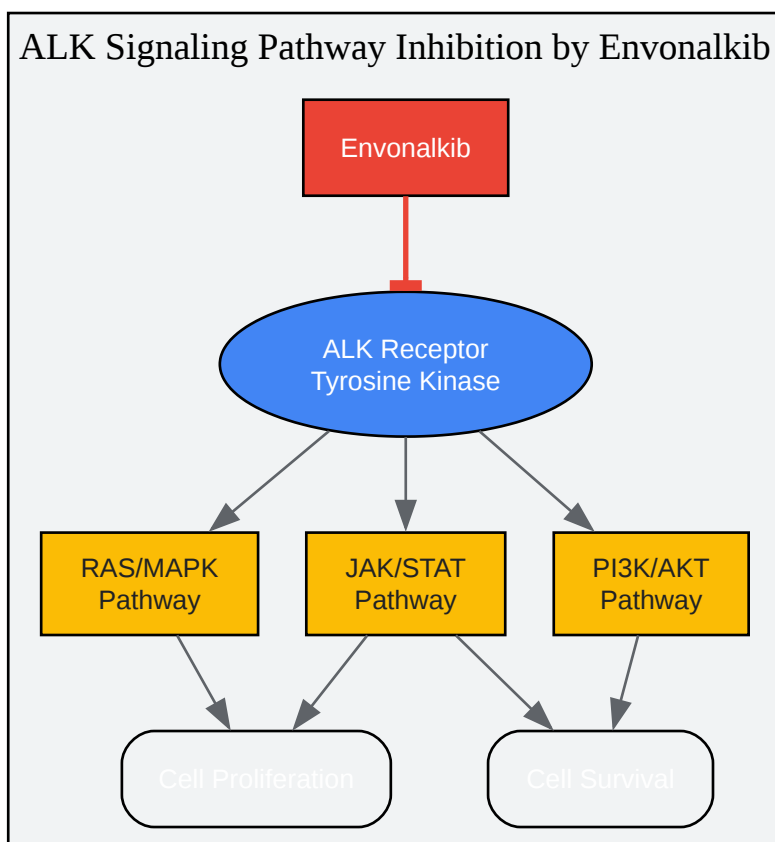
Procedure:

- Preparation: Allow the vial of **Envonalkib** powder and the bottle of anhydrous DMSO to equilibrate to room temperature before opening to minimize moisture absorption.[8]
- Weighing: Tare a sterile 1.5 mL microcentrifuge tube on an analytical balance. Carefully weigh 5.31 mg of **Envonalkib** powder directly into the tube.
- Solvent Addition: Using a calibrated micropipette, add exactly 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **Envonalkib** powder.
- Dissolution:
 - Securely cap the tube and vortex the solution vigorously for 1-2 minutes.[10]
 - Visually inspect the solution against a light source. If any solid particles remain, proceed to the next step.
- Assisted Dissolution (If Necessary):
 - Place the tube in a water bath heated to 30-37°C for 5-10 minutes.
 - Alternatively, or in addition, sonicate the tube in a bath sonicator for 5 minutes.[2][11]
 - Vortex again and visually confirm that the solution is completely clear.
- Storage: Aliquot the 10 mM stock solution into several single-use, tightly-capped sterile tubes. Store at -20°C or -80°C, protected from light.[12]

Envonalkib Signaling Pathway

Envonalkib is a potent and selective inhibitor of the Anaplastic Lymphoma Kinase (ALK) receptor tyrosine kinase.[18][19] Constitutive activation of ALK signaling, often through genetic rearrangements, drives cellular proliferation and survival in various cancers.[19][20]

Envonalkib exerts its therapeutic effect by blocking the downstream signaling cascades initiated by ALK.[21]



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Caption: **Envonalkib** inhibits the ALK receptor, blocking key downstream pathways.

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